

Standard Operating Procedures for Laboratory Waste Disposal at SMU

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Compound of Interest

Compound Name: SMU-L11

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The following guidelines provide comprehensive procedures for the proper disposal of laboratory waste at Southern Methodist University (SMU). These procedures are designed to ensure the safety of all laboratory personnel and to maintain compliance with federal, state, and local regulations. All researchers, scientists, and drug development professionals must adhere to these protocols when handling and disposing of chemical and biological materials.

Chemical Waste Disposal

Proper segregation and disposal of chemical waste are critical to laboratory safety. The following table outlines the categorization and disposal procedures for various types of chemical waste.

Waste Category	Description	Disposal Procedure
Halogenated Solvents	Organic solvents containing halogen atoms (e.g., chloroform, dichloromethane).	Collect in a designated, properly labeled, sealed waste container.
Non-Halogenated Solvents	Organic solvents without halogen atoms (e.g., ethanol, methanol, acetone).	Collect in a designated, properly labeled, sealed waste container, separate from halogenated solvents.
Acids	Acidic solutions and reagents.	Collect in a designated, properly labeled, sealed waste container. Do not mix with bases or other reactive chemicals.
Bases	Basic (alkaline) solutions and reagents.	Collect in a designated, properly labeled, sealed waste container. Do not mix with acids or other reactive chemicals.
Aqueous Metal Containing Waste	Solutions containing heavy metals.	Collect in a designated, properly labeled, sealed waste container.
Mercury Waste	Any materials contaminated with mercury.	Collect separately in a designated, sealed container clearly labeled "Mercury Waste".
Used Oil	Non-contaminated used oil.	Can be recycled if not contaminated. Collect in a designated container.
Miscellaneous Solids	Grossly contaminated supplies and solid chemical waste.	Collect separately from liquids in a designated, labeled container.

Special Wastes	Highly reactive substances such as peroxides, cyanides, and oxidizers.	Segregate and handle with extreme caution. Contact Environmental Health and Safety (EHS) for specific disposal instructions.
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Key Disposal Regulations:

- Waste containers must remain closed except when adding waste.[\[1\]](#)
- Laboratories are prohibited from accumulating more than 55 gallons of hazardous waste or 1 quart of acutely toxic waste.[\[2\]](#)
- Hazardous waste must be transported on a plastic cart with side walls.[\[2\]](#)

Biological Waste and Sharps Disposal

The Texas Commission on Environmental Quality and the Texas Department of State Health Services regulate the treatment and disposal of medical waste.[\[3\]](#) The approved methods for use at SMU are steam disinfection (autoclaving), incineration, and chemical disinfection.[\[3\]](#)

Waste Type	Description	Disposal Procedure
Solid Medical Waste	Non-sharp materials contaminated with biological agents.	Treat by chemical disinfection or steam disinfection (autoclave). After treatment, place a label on the bag or container indicating it has been treated and discard it in the regular trash.[3]
Liquid Biological Waste	Cultures, stocks, and other liquid materials containing biological agents.	Decontaminate via chemical disinfection or autoclaving before disposal. Treated liquids can be poured down the drain.[4]
Contaminated Sharps	Needles, scalpels, and other sharp instruments that have been in contact with blood, body fluids, or other infectious materials.	Place immediately into a designated sharps container. Do not recap, bend, or break needles. When the container is $\frac{3}{4}$ full, close and seal the lid.[3]

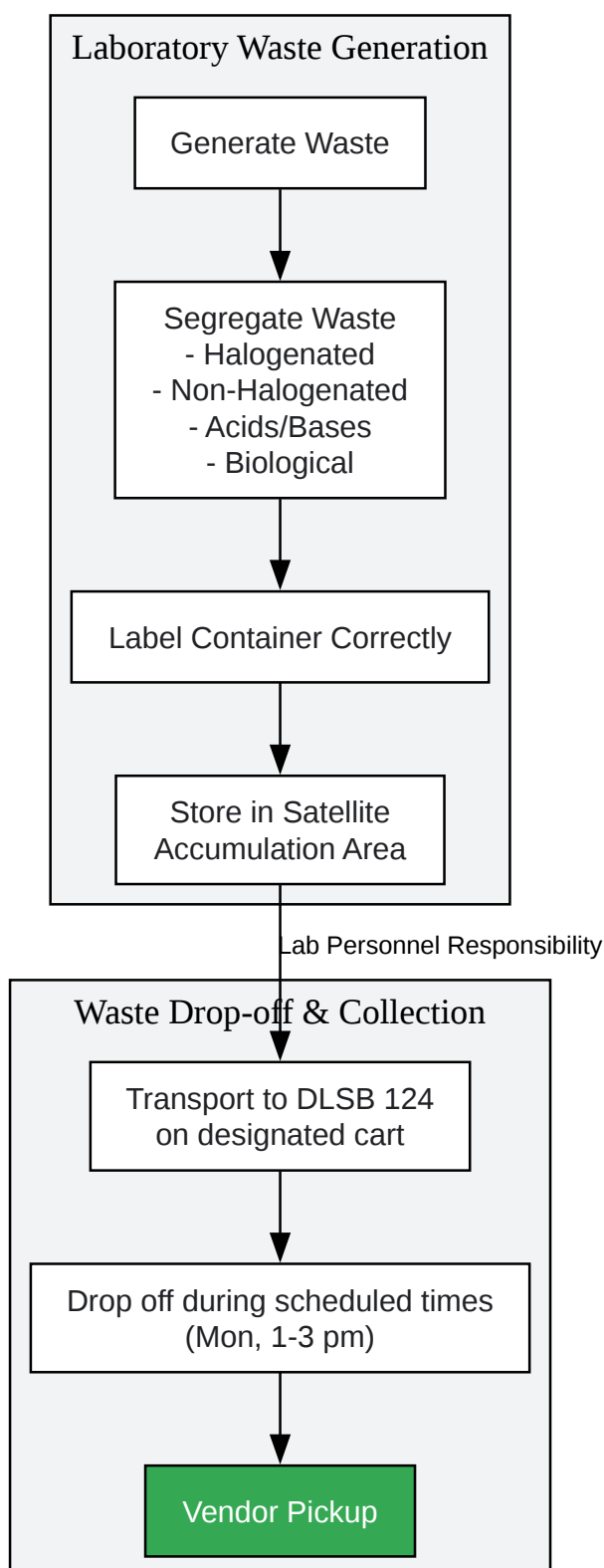
Decontamination Procedures

Proper decontamination of laboratory surfaces and equipment is essential to prevent cross-contamination and ensure a safe working environment.

Decontamination Method	Procedure	Application
General Cleaning	Wash surfaces with warm, soapy water.	General laboratory surfaces, fume hoods, and chemical storage areas.[4]
Chemical Disinfection (Solids)	Immerse in a freshly prepared 20% household bleach solution for at least 30 minutes and drain thoroughly before disposal.[3]	Solid biological waste.
Chemical Disinfection (Liquids)	Dilute with household bleach to a 20% concentration and hold for 30 minutes.[3]	Liquid biological waste.
Biological Spills	Decontaminate with a 20% bleach solution or other suitable disinfectant.[4][5]	Areas that may have been exposed to biological spills.
Equipment Decontamination	Decontaminate all accessible surfaces. Biosafety cabinets should be wiped down, including the spill pan, with a suitable disinfectant.[4][5]	Laboratory equipment and biosafety cabinets.

Waste Disposal Workflow

The following diagram illustrates the general workflow for hazardous waste disposal at SMU.

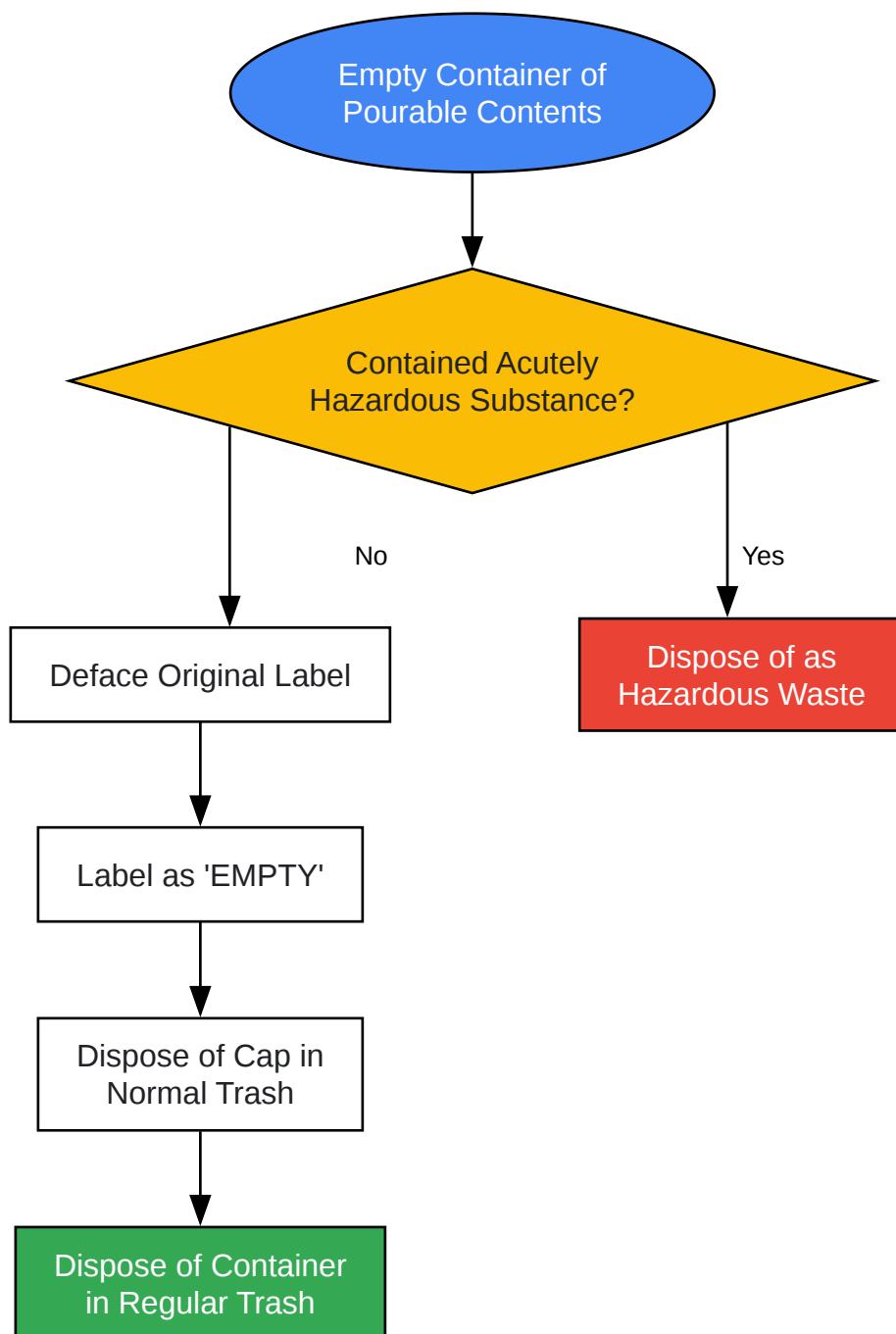


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Caption: General workflow for hazardous waste disposal at SMU.

Empty Container Disposal

Properly emptying and disposing of chemical containers is crucial to prevent accidental exposure and environmental contamination.



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Caption: Procedure for disposing of empty chemical containers.

Note: Any containers that held acutely hazardous substances must be picked up as part of the hazardous waste program and should not be disposed of in the regular trash.[2]

For further information or in case of a spill or emergency, contact SMU Environmental Health and Safety (EHS).

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References

- 1. smu.edu [smu.edu]
- 2. Hazardous Waste | SMU Risk Management [smu.edu]
- 3. Biological Waste & Sharps | SMU Risk Management [smu.edu]
- 4. Decommissioning Procedure | SMU Risk Management [smu.edu]
- 5. smu.edu [smu.edu]
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